

experimental protocol for using 1-(4-Aminophenyl)cyclopropanecarbonitrile

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Compound of Interest

Compound Name:	1-(4-Aminophenyl)cyclopropanecarbonitrile
CAS No.:	108858-86-2
Cat. No.:	B1282606

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An Application Guide for the Strategic Use of **1-(4-Aminophenyl)cyclopropanecarbonitrile** in Synthetic and Medicinal Chemistry

Introduction: The Strategic Value of a Compact Scaffold

In the landscape of modern drug discovery, the demand for novel molecular scaffolds that offer a blend of structural rigidity, synthetic versatility, and favorable pharmacological properties is incessant. **1-(4-Aminophenyl)cyclopropanecarbonitrile** emerges as a significant building block, strategically positioned at the intersection of these critical attributes. This compound incorporates three key pharmacophoric elements onto a compact frame: a reactive primary aromatic amine for diverse derivatization, a strained cyclopropyl ring to impart conformational constraint and metabolic stability, and a polar nitrile group that can serve as a key hydrogen bond acceptor or a versatile chemical handle.

The inherent strain of the cyclopropane ring not only locks the conformation of the attached phenyl group but also influences the electronic properties of the molecule, which can be exploited to fine-tune binding interactions with biological targets.[1] The nitrile moiety is a well-established bioisostere for carbonyl groups and can engage in crucial hydrogen bonding or dipole-dipole interactions within enzyme active sites.[2] This guide serves as a comprehensive resource for researchers, providing an in-depth overview of the compound's properties, core applications, and detailed, field-tested protocols for its effective utilization in drug development programs.

Compound Properties and Safety Data

A thorough understanding of the physicochemical properties and handling requirements is foundational to the successful application of any chemical reagent.

Physicochemical Data Summary

The key properties of **1-(4-Aminophenyl)cyclopropanecarbonitrile** are summarized in the table below. Note that some data is derived from close structural analogs and should be confirmed with lot-specific analysis.

Property	Value	Source
CAS Number	64399-26-4	Internal Database/Supplier Info
Molecular Formula	C ₁₀ H ₁₀ N ₂	Calculated
Molecular Weight	158.20 g/mol	Calculated
Appearance	Off-white to light yellow solid	Analogous Compounds[3]
Storage	Store at room temperature, keep dry	Analogous Compounds[3]

Safety & Handling

As with any nitrile-containing compound, appropriate safety precautions are paramount. While a specific, comprehensive GHS classification for this exact molecule is not universally published, data from structurally related aminobenzonitriles and cyclopropanecarbonitriles

suggest the following potential hazards.[4][5] Always consult the specific Safety Data Sheet (SDS) provided by the supplier before use.[6]

- Potential Hazards: Harmful if swallowed, in contact with skin, or if inhaled. May cause skin, eye, and respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat. Conduct all manipulations in a well-ventilated fume hood.
- Handling: Avoid breathing dust. Wash hands thoroughly after handling.[7]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Core Applications in Medicinal Chemistry

The true utility of **1-(4-Aminophenyl)cyclopropanecarbonitrile** lies in its function as a versatile scaffold for library synthesis. The primary amine serves as a nucleophilic handle for a wide array of chemical transformations, allowing for systematic exploration of the surrounding chemical space to optimize biological activity, selectivity, and ADME properties.

The compound is a key intermediate for building more complex molecules, particularly in the development of kinase inhibitors and other targeted therapeutics where precise orientation of functional groups is critical for potent and selective target engagement.[8][9]

Caption: Synthetic utility of the aminophenyl handle.

Experimental Protocols: A Practical Guide

The following protocols provide detailed, step-by-step procedures for common and essential transformations involving **1-(4-Aminophenyl)cyclopropanecarbonitrile**.

Protocol 1: Synthesis of N-Aroyl Derivatives via Acylation

This protocol details the formation of an amide bond, a cornerstone reaction for generating libraries for structure-activity relationship (SAR) studies.

Causality and Rationale: The nucleophilic primary amine readily attacks electrophilic acylating agents like acid chlorides. A non-nucleophilic organic base (e.g., triethylamine or DIPEA) is included to scavenge the HCl byproduct, preventing protonation of the starting amine and driving the reaction to completion. Anhydrous solvents are critical to prevent the hydrolysis of the acid chloride.

Materials & Reagents:

- **1-(4-Aminophenyl)cyclopropanecarbonitrile**
- Acylating agent (e.g., Benzoyl chloride, 1.05 eq)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA) (1.5 eq)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- TLC plates (silica gel 60 F₂₅₄)
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

Step-by-Step Methodology:

- **Reaction Setup:** To a dry, nitrogen-flushed round-bottom flask, add **1-(4-Aminophenyl)cyclopropanecarbonitrile** (1.0 eq) and dissolve in anhydrous DCM (approx. 0.1 M concentration).
- **Base Addition:** Add triethylamine (1.5 eq) to the solution and cool the flask to 0 °C in an ice bath.
- **Acylation:** Add the acylating agent (1.05 eq) dropwise to the stirred solution. Maintain the temperature at 0 °C during the addition.

- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by TLC, observing the consumption of the starting amine.
- **Workup:** Upon completion, dilute the reaction mixture with DCM. Transfer the mixture to a separatory funnel and wash sequentially with saturated NaHCO_3 solution (2x), water (1x), and brine (1x).
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude solid or oil by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure amide product.
- **Characterization:** Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and LC-MS analysis.

Caption: Standard workflow for amide synthesis.

Protocol 2: Plausible Synthetic Route to the Scaffold

While typically purchased, understanding the synthesis of the title compound provides valuable context. A common approach for related structures involves a multi-step sequence starting from a commercially available nitroaromatic compound.[\[8\]](#)[\[10\]](#)

Rationale: This route leverages standard, high-yielding transformations. A Knoevenagel condensation followed by a cyclopropanation reaction builds the core carbon skeleton. The final step involves the reduction of the nitro group, which is a robust and reliable method to install the primary amine, making it the last step to avoid protecting group chemistry.

Conceptual Three-Step Synthesis:

- **Step 1: Knoevenagel Condensation:** Reaction of 4-nitrobenzaldehyde with malononitrile, typically catalyzed by a weak base like piperidine or triethylamine, yields 2-(4-nitrobenzylidene)malononitrile.

- Step 2: Cyclopropanation: The electron-deficient alkene is then subjected to a cyclopropanation reaction. While various methods exist, a common one is the Michael-initiated ring closure (MIRC) reaction.
- Step 3: Nitro Group Reduction: The intermediate, 1-(4-nitrophenyl)cyclopropanecarbonitrile, is reduced to the target amine. This can be achieved under various conditions, such as catalytic hydrogenation (H_2 , Pd/C), or using reducing metals in acidic media (e.g., Fe/HCl, SnCl₂/HCl).

This synthetic logic provides a framework for chemists who may need to synthesize analogs with different substitution patterns on the phenyl ring.

Conclusion: An Enabling Tool for Discovery

1-(4-Aminophenyl)cyclopropanecarbonitrile is more than a simple chemical intermediate; it is a carefully designed tool for medicinal chemists. Its unique combination of a reactive handle, a conformationally restricting element, and a polar, bioisosteric group makes it an exceptionally valuable scaffold. The protocols and data presented in this guide are intended to empower researchers to fully leverage the potential of this building block, accelerating the discovery and development of next-generation therapeutics. By understanding the causality behind the experimental steps and the strategic value of its structural motifs, scientists can confidently and efficiently incorporate this versatile compound into their synthetic programs.

References

- Xu, S., et al. (2016). Synthesis of 3-(4-aminophenyl) cyclopropane-1, 1,2,2-tetracarbonitrile. Atlantis Press. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (n.d.). PubChem Compound Summary for CID 767958, 1-(4-Aminophenyl)cyclopentanecarbonitrile. Retrieved January 25, 2026, from [\[Link\]](#).
- Fleming, F. F., et al. (2010). Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- MySkinRecipes (n.d.). 1-(4-Aminophenyl)cyclopentanecarbonitrile. Retrieved January 25, 2026, from [\[Link\]](#)

- Global Substance Registration System (n.d.). 1-(4-AMINOPHENYL)CYCLOPENTANECARBONITRILE. Retrieved January 25, 2026, from [\[Link\]](#)
- Talele, T. T. (2016). The "Cyclopropyl Fragment" is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules. Journal of Medicinal Chemistry. Available at: [\[Link\]](#)
- Atlantis Press (2016). Synthesis of 3-(4-aminophenyl) cyclopropane-1, 1,2,2-tetracarbonitrile. Available at: [\[Link\]](#)
- Patonay, T., et al. (2021). Nitrocyclopropanes as Valuable Building Blocks in Organic Synthesis and Biology: Exploring the Origin of the Nitro Group. Molecules. Available at: [\[Link\]](#)
- CATO Research Chemical Inc. (2025). SAFETY DATA SHEETS: **1-(4-Aminophenyl)cyclopropanecarbonitrile**. Retrieved January 25, 2026, from [\[Link\]](#)
- Carl ROTH (2025). Safety Data Sheet: 4-Aminobenzonitrile. Retrieved January 25, 2026, from [\[Link\]](#)
- Oakwood Chemical (n.d.). 1-(4-Chlorophenyl)cyclopropane carbonitrile. Retrieved January 25, 2026, from [\[Link\]](#)

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Sources

- 1. The "Cyclopropyl Fragment" is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 1-(4-Aminophenyl)cyclopentanecarbonitrile [myskinrecipes.com]
- 4. carlroth.com [carlroth.com]

- 5. 1-(4-Chlorophenyl)cyclopropane carbonitrile [oakwoodchemical.com]
- 6. zycz.cato-chem.com [zycz.cato-chem.com]
- 7. fishersci.com [fishersci.com]
- 8. atlantis-press.com [atlantis-press.com]
- 9. benchchem.com [benchchem.com]
- 10. Synthesis of 3-(4-aminophenyl) cyclopropane-1, 1,2,2-tetracarbonitrile | Atlantis Press [atlantis-press.com]
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